

Spectroscopic and Structural Elucidation of (+)-Zuonin A: A Technical Guide

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Compound of Interest

Compound Name: (+)-zuonin A

Cat. No.: B1211516

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the natural product **(+)-zuonin A**, a lignan isolated from *Saururus cernuus*. The information presented herein is crucial for the identification, characterization, and further development of this compound for potential therapeutic applications.

Core Spectroscopic Data

The structural elucidation of **(+)-zuonin A** was first reported by Rao and Rao in the *Journal of Natural Products* (1990). The following tables summarize the key spectroscopic data from this foundational study.

Table 1: ^1H NMR Spectroscopic Data of (+)-Zuonin A (CDCl_3)

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
0.92	d	6.5	C-3-CH ₃ , C-4-CH ₃
1.80	m	H-3, H-4	
4.65	d	9.0	H-2, H-5
5.92	s	-O-CH ₂ -O-	
6.70-6.90	m	Ar-H	

Table 2: ¹³C NMR Spectroscopic Data of (+)-Zuonin A (CDCl₃)

Chemical Shift (δ) ppm	Assignment
14.1	C-3-CH ₃ , C-4-CH ₃
42.6	C-3, C-4
88.0	C-2, C-5
100.9	-O-CH ₂ -O-
106.5	Ar-C
108.0	Ar-C
119.5	Ar-C
135.2	Ar-C
146.6	Ar-C
147.7	Ar-C

Table 3: Mass Spectrometry and Infrared Spectroscopy Data of (+)-Zuonin A

Spectroscopic Technique	Key Observations
Mass Spectrometry (MS)	Molecular Ion (M^+) at m/z 340, consistent with the molecular formula $C_{20}H_{20}O_5$.
Infrared (IR) Spectroscopy (KBr)	1610, 1500, 1490, 1250, 1190, 1125, 1095, 1040, 930 cm^{-1}

Experimental Protocols

The isolation and characterization of **(+)-zuonin A** were conducted as follows:

Isolation Procedure:

- Dried, powdered aerial parts of *Saururus cernuus* were extracted with ethanol.
- The ethanol extract was partitioned between chloroform and water.
- The chloroform-soluble fraction was subjected to column chromatography on silica gel.
- Elution with a benzene-ethyl acetate gradient yielded several fractions.
- Fractions containing **(+)-zuonin A** were further purified by preparative thin-layer chromatography (TLC) to yield the pure compound.

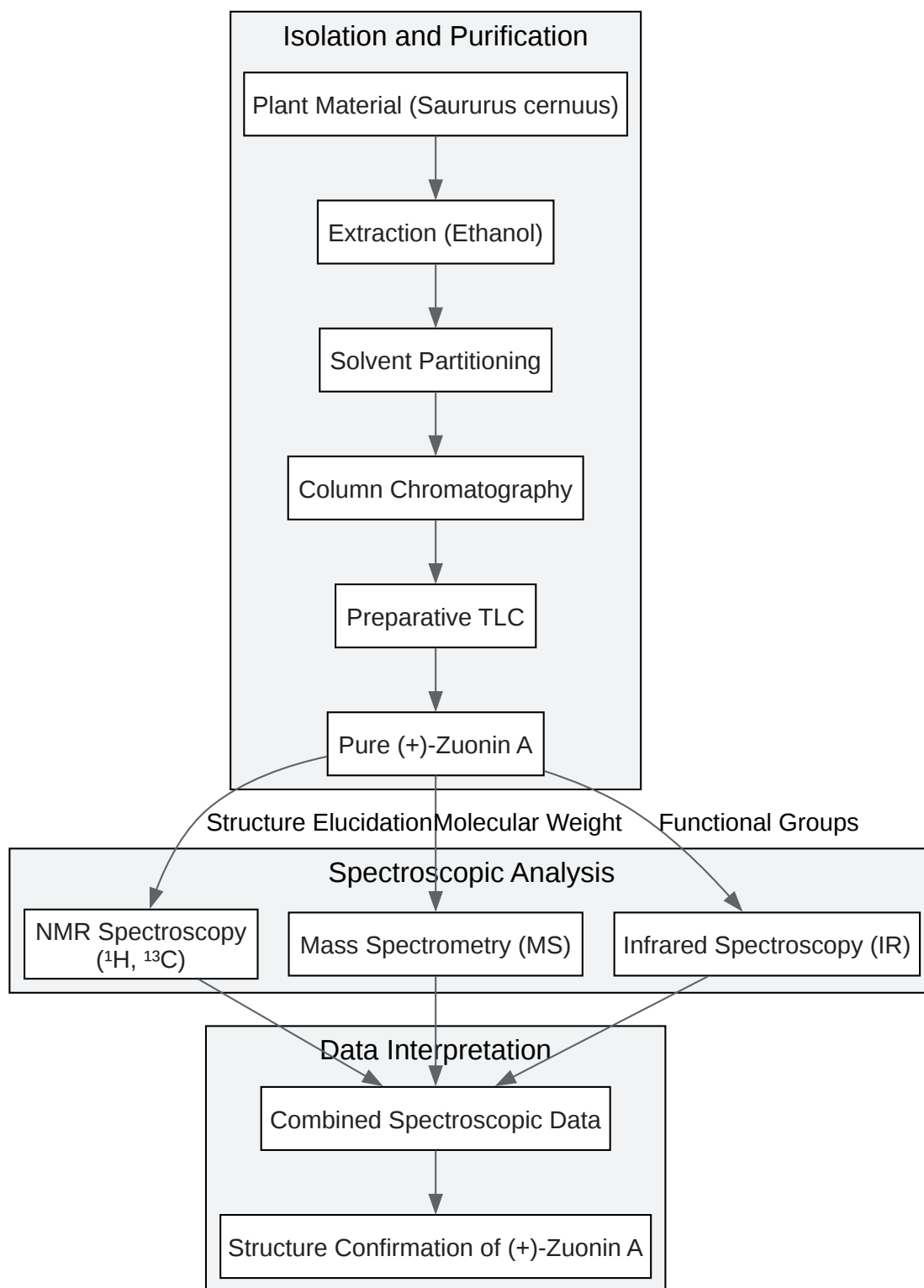
Spectroscopic Analysis:

- Nuclear Magnetic Resonance (NMR): 1H and ^{13}C NMR spectra were recorded on a spectrometer in deuterated chloroform ($CDCl_3$) with tetramethylsilane (TMS) as the internal standard.
- Mass Spectrometry (MS): The mass spectrum was obtained on a mass spectrometer to determine the molecular weight and formula.
- Infrared (IR) Spectroscopy: The IR spectrum was recorded on a spectrophotometer using a potassium bromide (KBr) pellet.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the general workflow for the isolation and spectroscopic analysis of a natural product like **(+)-zuonin A**.

Workflow for Spectroscopic Analysis of (+)-Zuonin A



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Caption: General workflow for the isolation and structural elucidation of **(+)-zuonin A**.

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